

Application Note and Protocol: Preparation of (+)-SHIN1 Stock Solution in DMSO

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Compound of Interest

Compound Name: (+)-SHIN1

Cat. No.: B10800731

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This document provides a detailed protocol for the preparation, storage, and handling of a **(+)-SHIN1** stock solution in dimethyl sulfoxide (DMSO). **(+)-SHIN1** is a potent inhibitor of serine hydroxymethyltransferase 1 and 2 (SHMT1/2), key enzymes in one-carbon metabolism.^{[1][2][3]} Accurate preparation of this stock solution is critical for reliable and reproducible experimental results in cell culture and in vitro assays.

Data Presentation

A summary of the key quantitative data for **(+)-SHIN1** is presented in the table below.

Property	Value	Source(s)
Synonyms	(+)-RZ-2994	
Molecular Formula	C ₂₄ H ₂₄ N ₄ O ₂	
Molecular Weight	400.47 g/mol (also reported as 400.48 and 400.5 g/mol)	
CAS Number	2443966-90-1	
Appearance	White to off-white solid	
Purity	≥98%	
Solubility in DMSO	Soluble to at least 50 mM. Reported values include ≥ 100 mg/mL (249.71 mM), 80 mg/mL (199.76 mM), 66.67 mg/mL (166.48 mM), and 50 mg/mL (124.85 mM).	
Storage (Powder)	-20°C for up to 3 years.	
Storage (DMSO Stock)	-80°C for 6 months to 2 years; -20°C for 1 month.	

Experimental Protocol

This protocol details the steps to prepare a 10 mM stock solution of **(+)-SHIN1** in DMSO. This concentration is a common starting point for subsequent serial dilutions for various experimental applications.

Materials:

- **(+)-SHIN1** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, amber, or foil-wrapped microcentrifuge tubes or vials

- Calibrated micropipettes and sterile, nuclease-free pipette tips
- Vortex mixer
- (Optional) Sonicator water bath

Procedure:

- **Equilibration:** Before opening, allow the vial of **(+)-SHIN1** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of atmospheric moisture, which can impact the compound's stability and solubility.
- **Weighing:** In a sterile environment, such as a laminar flow hood, carefully weigh the desired amount of **(+)-SHIN1** powder. To prepare 1 mL of a 10 mM stock solution, weigh out 4.005 mg of **(+)-SHIN1** (based on a molecular weight of 400.47 g/mol).
- **Dissolution:**
 - Add the weighed **(+)-SHIN1** powder to a sterile amber or foil-wrapped vial.
 - Add the calculated volume of anhydrous, sterile DMSO. For a 10 mM stock solution from 4.005 mg of **(+)-SHIN1**, add 1 mL of DMSO.
 - Important: Use newly opened or properly stored anhydrous DMSO, as hygroscopic (water-absorbing) DMSO can significantly decrease the solubility of the compound.
- **Ensuring Complete Solubilization:**
 - Tightly cap the vial and vortex the solution for 1-2 minutes until the powder is completely dissolved.
 - Visually inspect the solution against a light source to ensure no solid particles are visible.
 - If the compound does not fully dissolve, brief sonication in a water bath or gentle warming (if the compound is thermostable) may be used to aid dissolution.
- **Aliquoting and Storage:**

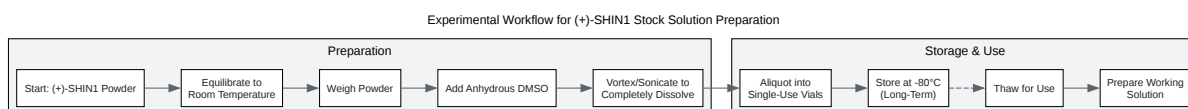
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.
- Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.
- For long-term storage (up to 2 years), store the aliquots at -80°C. For short-term storage (up to 1 month), -20°C is sufficient.

Preparation of Working Solutions:

- For cell-based assays, the DMSO stock solution should be serially diluted in the appropriate cell culture medium to the final desired concentration.
- It is critical to maintain the final DMSO concentration in the culture medium below 0.5%, and preferably at or below 0.1%, to avoid solvent-induced cytotoxicity.
- Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the culture medium without **(+)-SHIN1**.

Visualizations

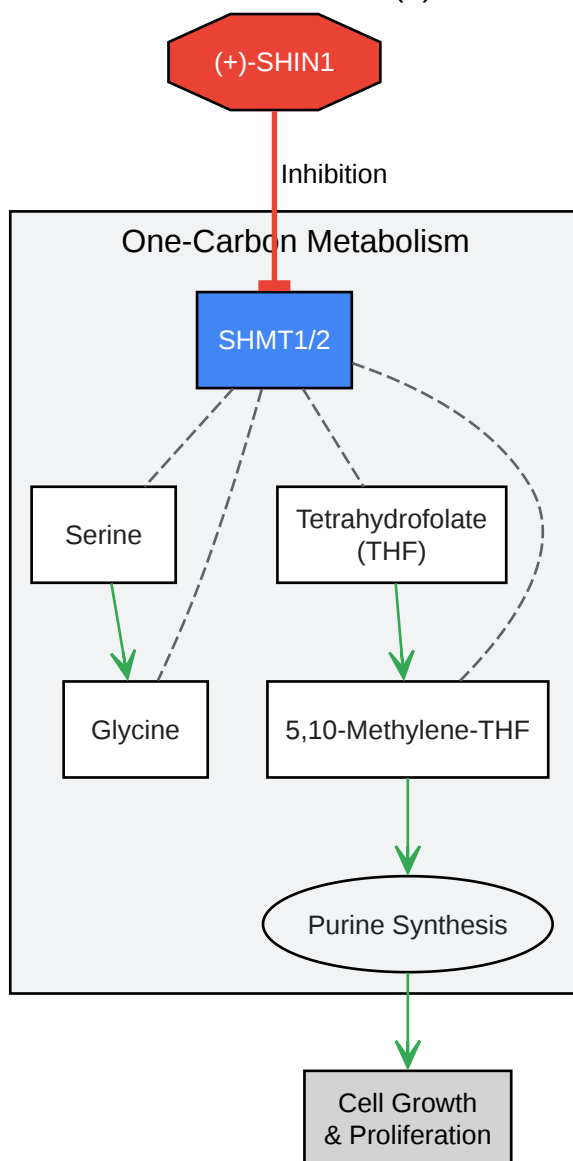
The following diagrams illustrate the experimental workflow for preparing the **(+)-SHIN1** stock solution and the signaling pathway it targets.



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Caption: Workflow for preparing **(+)-SHIN1** stock solution.

Mechanism of Action of (+)-SHIN1



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Caption: **(+)-SHIN1** inhibits SHMT1/2 in one-carbon metabolism.

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